

Application Notes and Protocols: Purification of 2(3H)-Benzofuranone, Hexahydro- by Vacuum Distillation

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Compound of Interest

Compound Name: 2(3H)-Benzofuranone, hexahydro-

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This document provides detailed application notes and a comprehensive protocol for the purification of **2(3H)-Benzofuranone, hexahydro-** via vacuum distillation. The methodologies outlined below are designed to ensure high purity of the final product, a crucial step in research, development, and quality control processes.

Introduction

2(3H)-Benzofuranone, hexahydro- (CAS 6051-03-2) is a valuable compound used as a fragrance ingredient and a potential intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]} Achieving high purity of this compound is essential for its intended applications. Vacuum distillation is a preferred method for purifying compounds with high boiling points or those that are susceptible to decomposition at atmospheric pressure. This technique lowers the boiling point of the liquid, allowing for distillation at a lower temperature, thereby preventing thermal degradation.

Physicochemical Properties

A summary of the key physical and chemical properties of **2(3H)-Benzofuranone, hexahydro-** is presented in the table below. This data is critical for establishing the parameters of the vacuum distillation process.

| Property | Value | Source |
|--|---------------|--------|
| Molecular Formula | C8H12O2 | [1][2] |
| Molecular Weight | 140.18 g/mol | [1][2] |
| Boiling Point (est. at 760 mmHg) | 273 °C | [2] |
| Boiling Point (at 15 mmHg) | 120 °C | [3] |
| Boiling Point of a derivative (at 0.05 mm) | 110 °C | [4] |
| Appearance | Colorless oil | [4] |
| Purity after distillation | 99.5% | [3] |

Experimental Protocol: Vacuum Distillation

This protocol provides a step-by-step guide for the vacuum distillation of **2(3H)-Benzofuranone, hexahydro-**.

3.1. Materials and Apparatus

- Crude **2(3H)-Benzofuranone, hexahydro-**
- Round-bottom flask (distillation flask)
- Short-path distillation head with condenser and vacuum connection
- Receiving flasks
- Thermometer and adapter
- Heating mantle with a magnetic stirrer
- Magnetic stir bar
- Vacuum pump

- Cold trap (e.g., with dry ice and acetone)
- Vacuum grease
- Clamps and stands

3.2. Apparatus Setup

- Preparation: Ensure all glassware is clean and dry. Lightly grease all ground-glass joints to ensure a good vacuum seal.
- Assembly:
 - Place a magnetic stir bar into the round-bottom flask containing the crude **2(3H)-Benzofuranone, hexahydro-**.
 - Connect the flask to the short-path distillation head.
 - Insert the thermometer into the thermometer adapter on the distillation head, ensuring the bulb is positioned correctly to measure the vapor temperature.
 - Attach a receiving flask to the collection arm of the distillation head.
 - Connect the condenser to a circulating water source.
 - Connect the vacuum outlet of the distillation head to a cold trap, and then to the vacuum pump.
- Securing the Apparatus: Securely clamp the distillation flask and the distillation head to a retort stand. Place the heating mantle under the distillation flask.

3.3. Distillation Procedure

- Initiate Cooling and Stirring: Turn on the cooling water for the condenser and start the magnetic stirrer.
- Apply Vacuum: Gradually apply the vacuum to the system. A pressure of approximately 15 mmHg is recommended.[3]

- Heating: Once the desired vacuum is stable, begin to heat the distillation flask gently using the heating mantle.
- Fraction Collection:
 - Monitor the temperature of the vapor. As the distillation begins, the temperature will rise and then stabilize at the boiling point of the substance at that pressure.
 - Collect any initial low-boiling impurities in a separate receiving flask (forerun).
 - When the temperature stabilizes around 120 °C (at 15 mmHg), switch to a clean, pre-weighed receiving flask to collect the purified **2(3H)-Benzofuranone, hexahydro-**.[\[3\]](#)
- Completion: Stop the distillation when only a small amount of residue remains in the distillation flask or when the temperature begins to drop, indicating that the product has been distilled.
- Shutdown:
 - Turn off the heating mantle and allow the system to cool under vacuum.
 - Once cooled, slowly and carefully release the vacuum.
 - Turn off the vacuum pump and the condenser water.
 - Weigh the receiving flask containing the purified product to determine the yield.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the purification of **2(3H)-Benzofuranone, hexahydro-** by vacuum distillation.



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Caption: Workflow for the purification of **2(3H)-Benzofuranone, hexahydro-** by vacuum distillation.

Safety Precautions

- Always perform vacuum distillation in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Inspect all glassware for cracks or defects before use to prevent implosion under vacuum.
- Use a safety shield around the distillation apparatus.
- Ensure the cold trap is properly set up to protect the vacuum pump from corrosive vapors.

By following this detailed protocol, researchers can effectively purify **2(3H)-Benzofuranone, hexahydro-** to a high degree of purity, suitable for a wide range of applications in research and industry.

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References

- 1. 2(3H)-Benzofuranone, hexahydro- | C₈H₁₂O₂ | CID 95391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scent.vn [scent.vn]
- 3. 2(3H)-Benzofuranone, hexahydro- (6051-03-2) for sale [vulcanchem.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
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